

An In-depth Technical Guide to 3-(Dimethylamino)propiophenone: Properties, Structure, and Synthesis

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Compound of Interest

Compound Name: 3-(Dimethylamino)propiophenone

Cat. No.: B1583344

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Dimethylamino)propiophenone is a versatile organic compound classified as a Mannich base.^[1] Structurally, it is a β -aminoketone, featuring a propiophenone backbone with a dimethylamino group at the β -position relative to the carbonyl group.^[1] This arrangement of a ketone and a tertiary amine within the same molecule imparts a unique reactivity profile, making it a valuable starting material and intermediate in organic synthesis.^[1] It is most commonly handled in its more stable hydrochloride salt form, which exhibits increased stability and solubility in polar solvents.^{[1][2]} This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **3-(dimethylamino)propiophenone**, with a focus on its utility in research and drug development.

Chemical Structure and Properties

The chemical behavior of **3-(dimethylamino)propiophenone** is dictated by the interplay of its phenyl ketone and tertiary amine functionalities. The aromatic ring conjugated to the carbonyl group influences the reactivity of the α - and β -carbons, while the dimethylamino group at the β -position is key to its role in various chemical transformations.^[1]

Chemical Structure

The structure of **3-(dimethylamino)propiophenone** consists of a phenyl group attached to a three-carbon chain containing a carbonyl group at the 1-position and a dimethylamino group at the 3-position.

Caption: Chemical structure of **3-(Dimethylamino)propiophenone**.

Physical and Chemical Properties

The properties of **3-(dimethylamino)propiophenone** and its hydrochloride salt are summarized in the table below. The hydrochloride salt is a white to off-white crystalline powder. [3]

Property	3-(Dimethylamino)propiophenone (Free Base)	3-(Dimethylamino)propiophenone Hydrochloride
CAS Number	3506-36-3[1][4]	879-72-1[1][2][3][5]
Molecular Formula	C ₁₁ H ₁₅ NO[1][4]	C ₁₁ H ₁₆ ClNO[1][2] or C ₁₁ H ₁₅ NO·HCl[3][6]
Molecular Weight	177.24 g/mol [1][4]	213.71 g/mol [1][2][3]
IUPAC Name	3-(dimethylamino)-1-phenylpropan-1-one[1]	dimethyl-(3-oxo-3-phenylpropyl)azanium;chloride [2]
Melting Point	Not readily available	150-156 °C[2][5][7]
Boiling Point	Not readily available	Decomposes before boiling[2]
Solubility	Not readily available	Soluble in water and polar organic solvents[2]
Appearance	Not readily available	White to almost white powder or crystals[3]

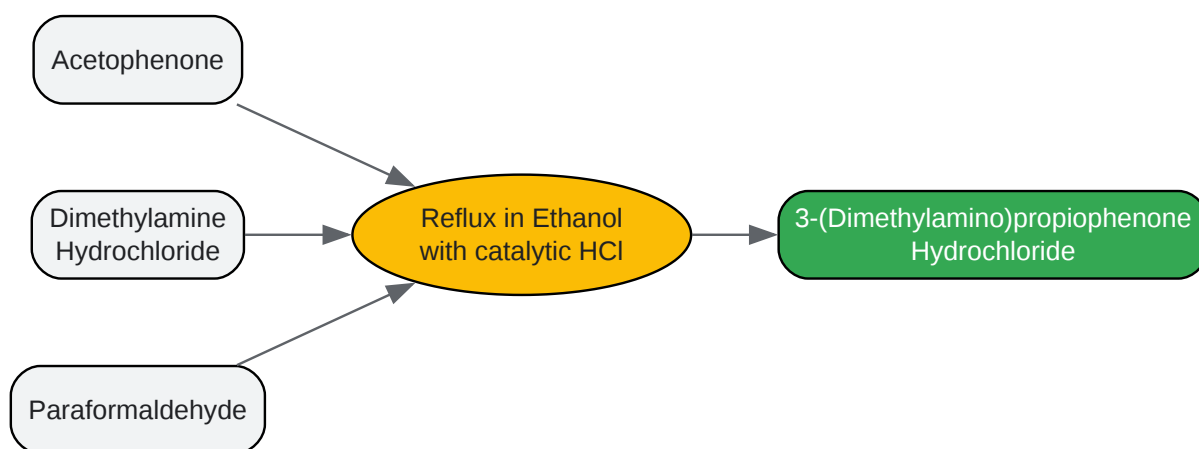
Synthesis of 3-(Dimethylamino)propiophenone

The most common and well-established method for synthesizing **3-(dimethylamino)propiophenone** is the Mannich reaction.[1][8] An alternative route involves

the nucleophilic substitution of a halogenated precursor.[1][8]

Mannich Reaction

The Mannich reaction is a three-component condensation involving an active hydrogen compound (acetophenone), an amine (dimethylamine), and a non-enolizable aldehyde (formaldehyde).[1][8] The reaction proceeds through the formation of an iminium ion from dimethylamine and formaldehyde, which is then attacked by the enol form of acetophenone.[8]



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Caption: General workflow for the synthesis of **3-(Dimethylamino)propiophenone** via the Mannich reaction.

The following protocol is a typical procedure for the synthesis of **3-(dimethylamino)propiophenone** hydrochloride:

- **Reaction Setup:** In a round-bottomed flask equipped with a reflux condenser, combine acetophenone (0.5 mole), dimethylamine hydrochloride (0.65 mole), and paraformaldehyde (0.22 mole).[9]
- **Solvent and Catalyst Addition:** Add 80 mL of 95% ethanol and 1 mL of concentrated hydrochloric acid.[9]
- **Reflux:** Heat the mixture to reflux on a steam bath for 2 hours. The initial two-layered mixture should become a homogeneous, yellowish solution as the paraformaldehyde dissolves.[9]

[10]

- Crystallization: Transfer the warm solution to a wide-mouthed Erlenmeyer flask. If the solution is not clear, filter it while hot.[9]
- Precipitation: While the solution is still warm, add 400 mL of acetone. Allow the mixture to cool slowly to room temperature and then chill it in a refrigerator overnight to facilitate crystallization.[9][10]
- Isolation and Purification: Collect the resulting crystals by filtration and wash them with a small amount of acetone. The crude product can be recrystallized from a hot ethanol-acetone mixture for higher purity.[9][10] Drying the purified material at 70°C yields a product with a melting point of 155–156°C.[9][10]

Alternative Synthesis: Nucleophilic Substitution

An alternative route to **3-(dimethylamino)propiophenone** involves the nucleophilic substitution of a β -halogenated propiophenone, such as β -bromopropiophenone, with dimethylamine.[1][8] This method offers a more direct pathway by displacing the bromine atom with the dimethylamine nucleophile.[1][8] The resulting free base is then typically converted to the hydrochloride salt by treatment with hydrochloric acid.[1]

Analytical Characterization

The identity and purity of **3-(dimethylamino)propiophenone** and its salts are typically confirmed using a combination of spectroscopic and analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to elucidate the chemical structure. For the hydrochloride salt, characteristic proton signals are observed for the aromatic, methylene, and methyl groups.[11]
- Infrared (IR) Spectroscopy: IR spectroscopy is employed to identify the key functional groups, particularly the carbonyl ($\text{C}=\text{O}$) stretch of the ketone and the C-N stretching vibrations.[2]
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound, confirming its molecular formula.[2]

- Argentometric Titration: The purity of the hydrochloride salt can be determined by titrating the chloride ion with a standardized solution of silver nitrate.[12]

Applications in Research and Drug Development

3-(Dimethylamino)propiophenone serves as a valuable building block in the synthesis of more complex molecules, particularly in the pharmaceutical and materials science fields.

- Precursor for Biologically Active Compounds: It is a key starting material for the synthesis of various derivatives with potential therapeutic applications. For instance, it has been used to synthesize potential anticonvulsant and anti-Alzheimer's disease agents.[2] It is also a reagent in the synthesis of selective inhibitors of African trypanosoma.[7]
- Synthesis of β -Aminoketones and γ -Aminoalcohols: **3-(Dimethylamino)propiophenone** and its derivatives are effective precursors for the synthesis of a diverse range of β -aminoketones and γ -aminoalcohols, which are important scaffolds in medicinal chemistry.[1]
- Proteomics Research: In the field of proteomics, it can function as a crosslinking agent, reacting with primary amines of lysine residues in proteins to stabilize protein complexes for mass spectrometry analysis.[2]
- Material Science: It can be a component in the synthesis of photoinitiators, which are crucial for initiating polymerization reactions in the development of new materials.[2]

Safety and Handling

3-(Dimethylamino)propiophenone hydrochloride is classified as toxic if swallowed and causes skin and serious eye irritation.[2][5] It should be handled with appropriate personal protective equipment, including gloves, eye protection, and a respirator.[5] It is combustible and may react with strong oxidizing agents.[2] Store in a dry, well-ventilated place.

Conclusion

3-(Dimethylamino)propiophenone, particularly in its hydrochloride form, is a fundamentally important Mannich base with a well-defined role in organic synthesis. Its straightforward synthesis via the Mannich reaction and its versatile reactivity make it an indispensable tool for researchers in academia and industry. The ability to serve as a precursor to a wide array of

more complex molecules, including those with significant biological activity, ensures its continued relevance in the fields of medicinal chemistry and materials science. A thorough understanding of its chemical properties, synthesis, and handling is crucial for its effective and safe utilization in the laboratory.

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